

# An In-depth Technical Guide to 1,12-Dibromododecane

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## Compound of Interest

Compound Name: 1,12-Dibromododecane

Cat. No.: B1294643

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This technical guide provides a comprehensive overview of **1,12-Dibromododecane**, a versatile bifunctional alkane used as a key building block in organic synthesis. This document outlines its chemical and physical properties, provides detailed experimental protocols for its synthesis, and illustrates its role in synthetic pathways.

## Core Compound Properties

**1,12-Dibromododecane** is a linear hydrocarbon chain with bromine atoms attached to its terminal carbons.<sup>[1]</sup> This structure makes it a valuable intermediate for forming a variety of more complex molecules through reactions such as nucleophilic substitution and the formation of organometallic reagents.<sup>[2]</sup>

## Quantitative Data Summary

A summary of the key quantitative data for **1,12-Dibromododecane** is presented in the table below for easy reference and comparison.

| Property          | Value   | Source(s)   |
|-------------------|---|---|
| Molecular Formula | C <sub>12</sub> H <sub>24</sub> Br <sub>2</sub>   | <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> |
| Molecular Weight  | 328.13 g/mol  |   |
| CAS Number        | 3344-70-5   | <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[6]</a>                     |
| Melting Point     | 38-42 °C  | <a href="#">[7]</a> <a href="#">[8]</a>   |
| Boiling Point     | 215 °C at 15 mmHg   | <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>                     |
| Density           | 1.3 ± 0.1 g/cm <sup>3</sup>   |   |
| Appearance        | White to light yellow powder or crystal   | <a href="#">[1]</a> <a href="#">[7]</a>   |
| Solubility        | Insoluble in water; Soluble in organic solvents like ethanol, ether, and hot methanol. <a href="#">[1]</a> <a href="#">[5]</a><br><a href="#">[7]</a> |   |

## Experimental Protocols

### Synthesis of 1,12-Dibromododecane from 1,12-Dodecanediol

This protocol details a one-step bromination of 1,12-dodecanediol to produce **1,12-Dibromododecane**.[\[9\]](#)

Materials:

- 1,12-dodecanediol (0.1 mol)
- Sodium bromide (26 g, 0.25 mol)
- Concentrated sulfuric acid (50 mL)
- Water (30 mL initially, plus additional for washing)
- Anhydrous calcium chloride

#### Procedure:

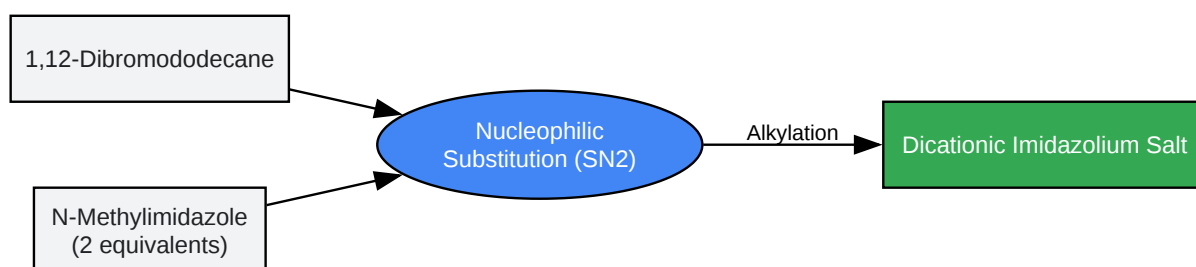
- In a 250 mL three-neck flask, cautiously add 50 mL of concentrated sulfuric acid to 30 mL of water and allow the solution to cool to room temperature.
- To the cooled sulfuric acid solution, add 1,12-dodecanediol (0.1 mol) and sodium bromide (26 g, 0.25 mol) with stirring.
- Heat the mixture to reflux and maintain for 4 hours.
- After reflux, cool the reaction mixture to room temperature and add 100 mL of water.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Wash the organic layer sequentially with equal volumes of concentrated sulfuric acid, water, saturated sodium bicarbonate solution, and finally, water again.
- Separate the organic layer and dry it over anhydrous calcium chloride for 30 minutes.
- Purify the crude product by vacuum distillation to obtain **1,12-Dibromododecane** as a colorless liquid.[9]

## Synthetic Applications & Pathways

**1,12-Dibromododecane** serves as a precursor in various organic syntheses. Its bifunctional nature allows it to be a linker molecule or a starting material for creating compounds with extended carbon chains.

### Example Synthetic Pathway: Formation of a Dicationic Imidazolium Salt

The following diagram illustrates a logical workflow for the synthesis of a dicationic imidazolium salt starting from **1,12-Dibromododecane**, showcasing its role as an alkylating agent.



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